

An In-depth Technical Guide to the Solubility and Stability of Isonicotinic Acid

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Compound of Interest

Compound Name: Isonicotinic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **isonicotinic acid**, a key intermediate in the pharmaceutical and chemical industries. The information is curated to support research, development, and formulation activities.

Physicochemical Properties

Isonicotinic acid, also known as 4-pyridinecarboxylic acid, is a white to off-white crystalline solid.^[1] It is an isomer of nicotinic acid, with the carboxylic acid group at the 4-position of the pyridine ring.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₆ H ₅ NO ₂	[3]
Molecular Weight	123.11 g/mol	[3]
Melting Point	319 °C	[3]
pKa (Carboxylic Acid)	3.73	[2]
pKa (Pyridine Nitrogen)	4.96 (at 25°C)	[1][3]
pH of Saturated Aqueous Solution	3.6	[3]

Solubility Profile

Isonicotinic acid is an amphoteric compound, exhibiting solubility in both acidic and basic solutions.[1][4] Its solubility is influenced by the solvent, temperature, and pH.

Aqueous Solubility

The solubility of **isonicotinic acid** in water is limited but increases with temperature. It is described as slightly soluble in cold water and more soluble in hot water.[1][4]

Temperature (°C)	Solubility (g/100 mL)	Solubility (g/L)
20	0.52	5.2[4]
General	-	6

pH-Dependent Aqueous Solubility

The amphoteric nature of **isonicotinic acid**, with both a weakly acidic carboxylic acid group and a weakly basic pyridine nitrogen, dictates its solubility profile in aqueous solutions of varying pH. The molecule can exist as a cation (protonated pyridine), a zwitterion, a neutral molecule, or an anion (deprotonated carboxylic acid). In aqueous solutions near a pH of 2.8 to 3.6, the zwitterionic form is predominant.[5]

Due to its acidic and basic functional groups, the solubility of **isonicotinic acid** is expected to follow a "U"-shaped curve, with minimum solubility around its isoelectric point and increased solubility at pH values below the pKa of the pyridine nitrogen and above the pKa of the carboxylic acid.

Solubility in Organic Solvents

Isonicotinic acid is generally insoluble in nonpolar organic solvents like benzene and ether.[1][4] Its solubility in various polar organic solvents has been determined, often showing an increase with temperature.

Table 2.1: Solubility of **Isonicotinic Acid** in Alcohols at Various Temperatures

Temperature (K)	Methanol (Mole Fraction, $\times 10^3$)	Ethanol (Mole Fraction, $\times 10^3$)	1-Propanol (Mole Fraction, $\times 10^3$)	2-Propanol (Mole Fraction, $\times 10^3$)	1,2-Propanediol (Mole Fraction, $\times 10^3$)
289.65	1.35	1.01	0.69	0.81	0.45
298.15	1.98	1.52	1.05	1.25	0.69
308.15	2.95	2.31	1.63	1.96	1.08
318.15	4.32	3.45	2.48	3.01	1.66
328.15	6.25	5.10	3.71	4.55	2.53
338.15	8.89	7.39	5.45	6.78	3.79
348.75	12.45	10.51	7.89	9.98	5.61
358.75	17.21	14.75	11.25	14.41	8.21

Data adapted from the Journal of Chemical & Engineering Data.

Table 2.2: Solubility of **Isonicotinic Acid** in Other Organic Solvents at 298.2 K

Solvent	Molar Solubility (mol/dm ³)
Propanone	0.0112
Tetrahydrofuran	0.0075
Pentan-1-ol	0.0068
Butan-2-ol	0.0092

Data adapted from scientific literature on the solubility of nicotinic and **isonicotinic acids**.^[5]

Table 2.3: Qualitative Solubility

Solvent	Solubility
DMSO	5 mg/mL (40.61 mM)
Benzene	Insoluble
Ether	Insoluble

Stability Profile

Isonicotinic acid is a stable compound under normal conditions.

Table 3.1: General Stability Data

Condition	Observation
Thermal	Stable to heat. High melting point of 319 °C.
Oxidation	Stable to oxidation.
Storage	Stable under normal temperatures and pressures.

Incompatibilities

Isonicotinic acid should be stored away from strong oxidizing agents, strong reducing agents, and strong acids to avoid violent reactions.

Degradation

Forced degradation studies are crucial to understand the degradation pathways of **isonicotinic acid**. While specific degradation product information is not extensively available in the public domain, a general approach to forced degradation testing is outlined in the experimental protocols section.

Experimental Protocols

Solubility Determination

This method is used to determine the solubility of a compound in a solvent at various temperatures.

- Apparatus: A jacketed glass vessel equipped with a magnetic stirrer, a precision thermometer, and a laser monitoring system.
- Procedure:
 1. Add a known mass of the solvent to the jacketed glass vessel.
 2. Incrementally add small, known amounts of **isonicotinic acid** to the solvent while stirring at a constant rate.
 3. The temperature of the solution is controlled by circulating fluid through the jacket.
 4. The laser beam is passed through the solution, and the light intensity is monitored.
 5. The temperature is slowly increased until the last solid particles of **isonicotinic acid** dissolve, which is indicated by a sharp increase in the transmitted laser light intensity.
 6. The temperature at which complete dissolution occurs is recorded as the saturation temperature for that specific composition.
 7. Repeat the process with different amounts of **isonicotinic acid** to determine the solubility at different temperatures.

This method determines the solubility at a constant temperature.

- Apparatus: Vials, a constant temperature shaker/incubator, and a UV-Vis spectrophotometer.
- Procedure:
 1. Prepare supersaturated solutions of **isonicotinic acid** in the desired solvents in vials.
 2. Place the vials in a constant temperature shaker and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.

3. After reaching equilibrium, allow the vials to stand undisturbed at the same temperature for a period to allow the undissolved solid to settle.
4. Carefully withdraw an aliquot of the supernatant.
5. Dilute the aliquot with a suitable solvent (e.g., methanol) to a concentration within the linear range of the spectrophotometer.
6. Measure the absorbance of the diluted solution at the wavelength of maximum absorbance for **isonicotinic acid**.
7. Calculate the concentration of **isonicotinic acid** in the original saturated solution using a pre-established calibration curve.

Stability Testing

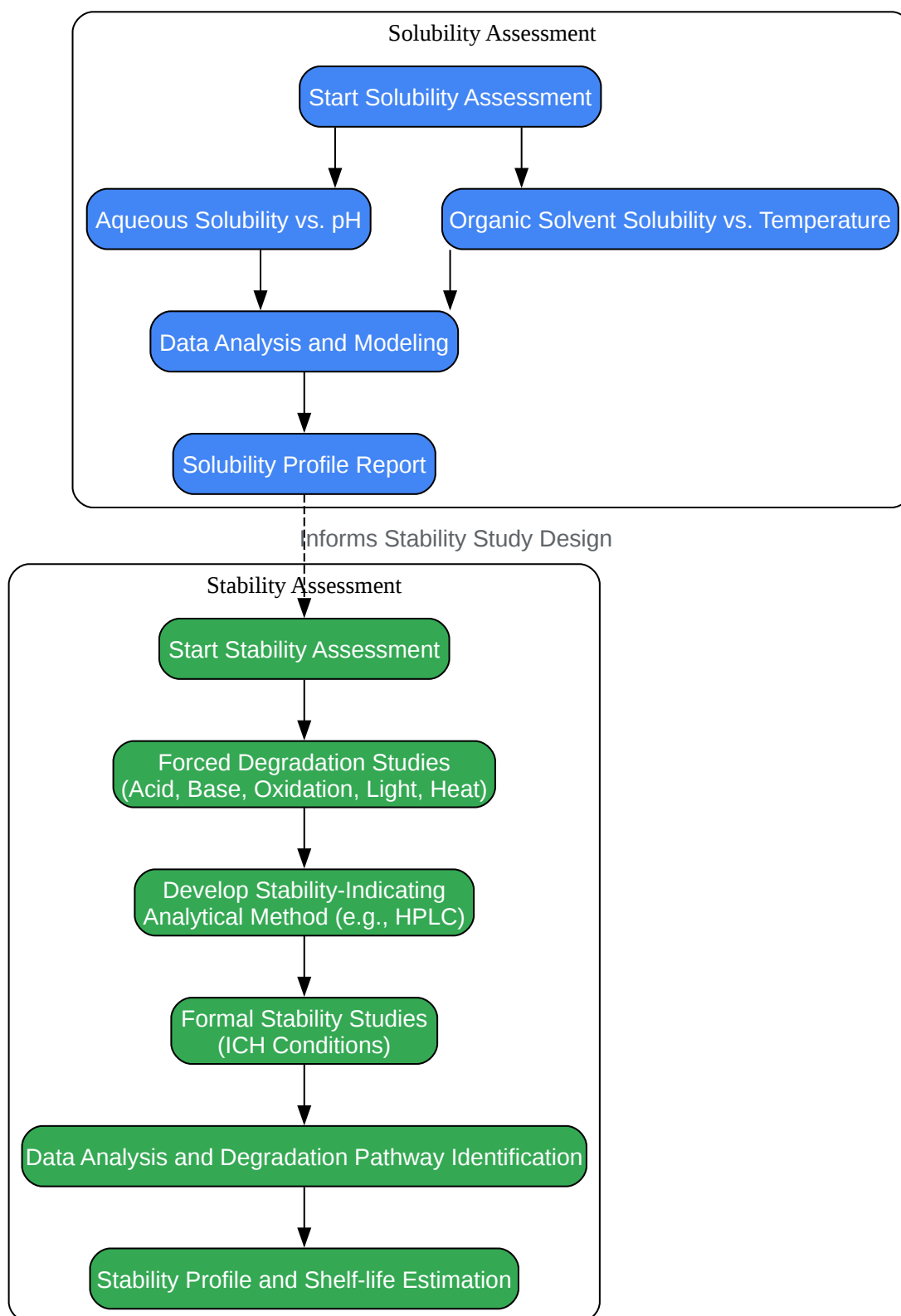
This protocol assesses the effect of light on the stability of **isonicotinic acid**.

- Apparatus: A photostability chamber equipped with a light source that provides both visible and UVA light (e.g., a xenon lamp or a suitable metal halide lamp). Light meters to measure the intensity of visible and UVA light.
- Sample Preparation:
 - Solid State: Spread a thin layer of **isonicotinic acid** powder in a chemically inert, transparent container.
 - Solution State: Prepare a solution of **isonicotinic acid** in a relevant solvent (e.g., water) and place it in a chemically inert, transparent container.
 - Dark Control: Prepare identical samples but wrap them in aluminum foil to protect them from light.
- Exposure Conditions:
 - Expose the samples to a minimum of 1.2 million lux hours of visible light and 200 watt-hours per square meter of UVA light.^[6]

- Place the dark control samples in the same chamber to experience the same temperature and humidity conditions.
- Analysis:
 - After the exposure period, visually inspect the samples for any changes in appearance (e.g., color change).
 - Analyze the samples using a validated stability-indicating analytical method (e.g., HPLC) to determine the extent of degradation and to identify and quantify any degradation products.
 - Compare the results of the light-exposed samples with those of the dark control to differentiate between light-induced and thermally-induced degradation.

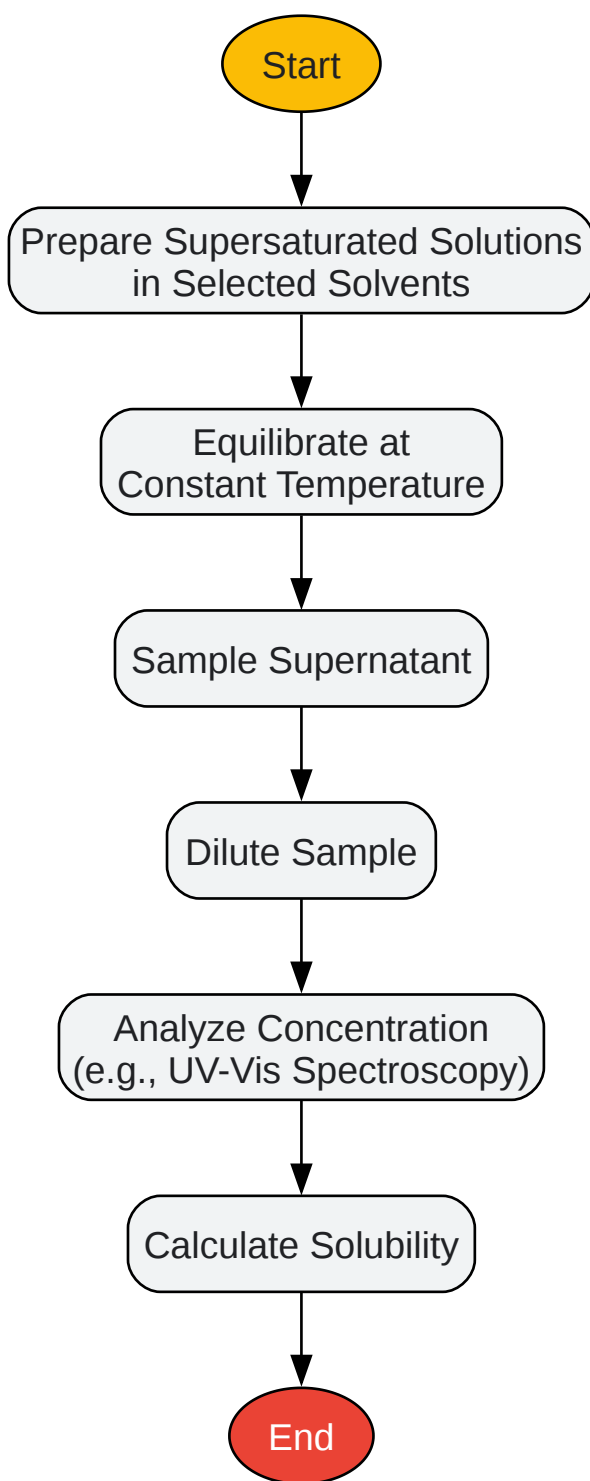
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key logical and experimental workflows related to the evaluation of **isonicotinic acid**.



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Caption: Logical workflow for the comprehensive assessment of solubility and stability.



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Caption: Experimental workflow for equilibrium solubility determination.

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